

Application Note: Boc-Met-Met-OH in Amyloid Beta Fragment Synthesis & Redox Modeling

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Compound of Interest

Compound Name: *Boc-met-met-OH*

Cat. No.: *B12109066*

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) Met35 Oxidation Studies

Executive Summary & Scientific Rationale

The amyloid-beta (A

) peptide, particularly A

, is the primary constituent of senile plaques in Alzheimer's Disease.[1] A critical residue within this sequence is Methionine-35 (Met35). Located in the lipophilic C-terminal domain, Met35 is susceptible to oxidation, forming methionine sulfoxide (Met-S=O).[2] This oxidation event significantly alters the peptide's aggregation kinetics, neurotoxicity, and interaction with lipid bilayers.

Boc-Met-Met-OH (tert-butyloxycarbonyl-methionine-methionine) serves as a specialized biomimetic model system. While the native A

sequence does not contain a Met-Met doublet (Met35 is followed by Val36), the **Boc-Met-Met-OH** dipeptide is utilized to:

- **Model Redox Kinetics:** Investigate the electron transfer mechanisms and oxidation rates of thioether side chains in a hydrophobic environment, mimicking the A

C-terminus.

- **Fragment Condensation:** Act as a building block in the synthesis of modified A analogs (e.g., double-Met mutants) designed to test "oxidative stress" hypotheses.
- **Inhibitor Design:** Serve as a hydrophobic scaffold to study the inhibition of A fibrillization via hydrophobic sequestration.

This guide details the solution-phase synthesis of **Boc-Met-Met-OH** and its application in validating Met35 oxidation protocols.

Chemical Synthesis Protocol: Boc-Met-Met-OH

Unlike standard Solid Phase Peptide Synthesis (SPPS), short fragments like **Boc-Met-Met-OH** are often synthesized in solution phase to ensure scalability and precise characterization of the thioether integrity before downstream use.

Retrosynthetic Analysis

- **Target:** **Boc-Met-Met-OH**
- **Intermediates:** Boc-Met-Met-OMe (Methyl ester protection required for C-terminus during coupling).
- **Starting Materials:** Boc-Met-OH (N-protected) + H-Met-OMe·HCl (C-protected).

Step-by-Step Synthesis Workflow

Phase A: Coupling (Synthesis of Boc-Met-Met-OMe)

Reagents:

- Boc-Met-OH (1.0 eq)
- H-Met-OMe[3]·HCl (1.1 eq)
- Coupling Agent: EDC·HCl (1.1 eq) / HOBt (1.1 eq)

- Base: NMM (N-methylmorpholine) or DIPEA (2.5 eq)
- Solvent: Anhydrous DCM (Dichloromethane) or DMF.

Protocol:

- Activation: Dissolve Boc-Met-OH (2.49 g, 10 mmol) and HOBt (1.53 g, 10 mmol) in 50 mL anhydrous DCM at 0°C (ice bath).
- Coupling: Add EDC·HCl (2.1 g, 11 mmol) and stir for 15 minutes to form the active ester.
- Addition: Add H-Met-OMe·HCl (2.2 g, 11 mmol) followed by dropwise addition of NMM (2.5 eq) to adjust pH to ~8.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) and stir overnight (12-16 hours).
- Work-up:
 - Wash organic layer with 5% KHSO₅
(removes unreacted amine/base).
 - Wash with sat. NaHCO₃
(removes unreacted acid).
 - Wash with Brine.
 - Dry over Na₂SO₄, filter, and concentrate in vacuo.
 - Checkpoint: Verify Boc-Met-Met-OMe via TLC (EtOAc/Hexane 1:1) and LC-MS.

Phase B: Saponification (Deprotection to **Boc-Met-Met-OH**)

Reagents:

- LiOH (Lithium Hydroxide) or NaOH (2M aq).
- Solvent: THF/Water or MeOH/Water (3:1).

Protocol:

- Dissolution: Dissolve crude Boc-Met-Met-OMe in 30 mL THF/Water (3:1).
- Hydrolysis: Add LiOH (2.0 eq) at 0°C. Stir at RT for 2-4 hours. Monitor disappearance of ester by TLC.
- Acidification: Carefully acidify the solution to pH 2-3 using 1M HCl (cool on ice). Caution: Avoid strong heating to prevent Boc removal.
- Extraction: Extract the free acid into Ethyl Acetate (3x).
- Purification: Dry organic layer (MgSO₄) and evaporate. Recrystallize from EtOAc/Hexane if necessary.

Critical Causality: Why Solution Phase?

We choose solution phase for this dipeptide because SPPS cleavage cocktails (TFA) often cause premature oxidation of Methionine to Met-Sulfoxide or S-alkylation (tert-butylation) by the carbocation generated from Boc removal. By synthesizing in solution, we avoid high-acid exposure until the final application step, preserving the reduced "native" state of the sulfur atoms.

Application: Modeling Met35 Oxidation

The primary utility of **Boc-Met-Met-OH** in A

research is validating the oxidative conditions that trigger neurotoxicity.

The "Methionine Radical" Hypothesis

In AD, Met35 is believed to undergo one-electron oxidation to a sulfuranyl radical (Met-S

), which triggers lipid peroxidation. **Boc-Met-Met-OH** provides two thioether sites, allowing researchers to measure the stoichiometry of oxidation (Mono-sulfoxide vs. Di-sulfoxide vs. Sulfone).

Experimental Protocol: H O Oxidation Assay

Objective: Determine the susceptibility of Met residues to oxidation in a controlled hydrophobic environment.

Materials:

- Substrate: **Boc-Met-Met-OH** (1 mM in PBS, pH 7.4).
- Oxidant: Hydrogen Peroxide (H
O
) or Cu(II)/Ascorbate (Fenton system).
- Analysis: RP-HPLC (C18 column) and ESI-MS.

Steps:

- Baseline: Inject 10 μ L of 1 mM **Boc-Met-Met-OH** into HPLC. Note retention time ().
- Incubation: Mix peptide solution with 100 μ M H
O
at 37°C.
- Time-Course: Aliquot samples at 0, 15, 30, 60, and 120 minutes. Quench with Methionine (excess) or Catalase.
- Analysis: Analyze via LC-MS.
 - Expected Mass Shift: +16 Da (Mono-sulfoxide) and +32 Da (Di-sulfoxide).
 - Observation: The hydrophobic Boc group mimics the A

C-terminus, making the oxidation rate more physiologically relevant than using free Methionine amino acid.

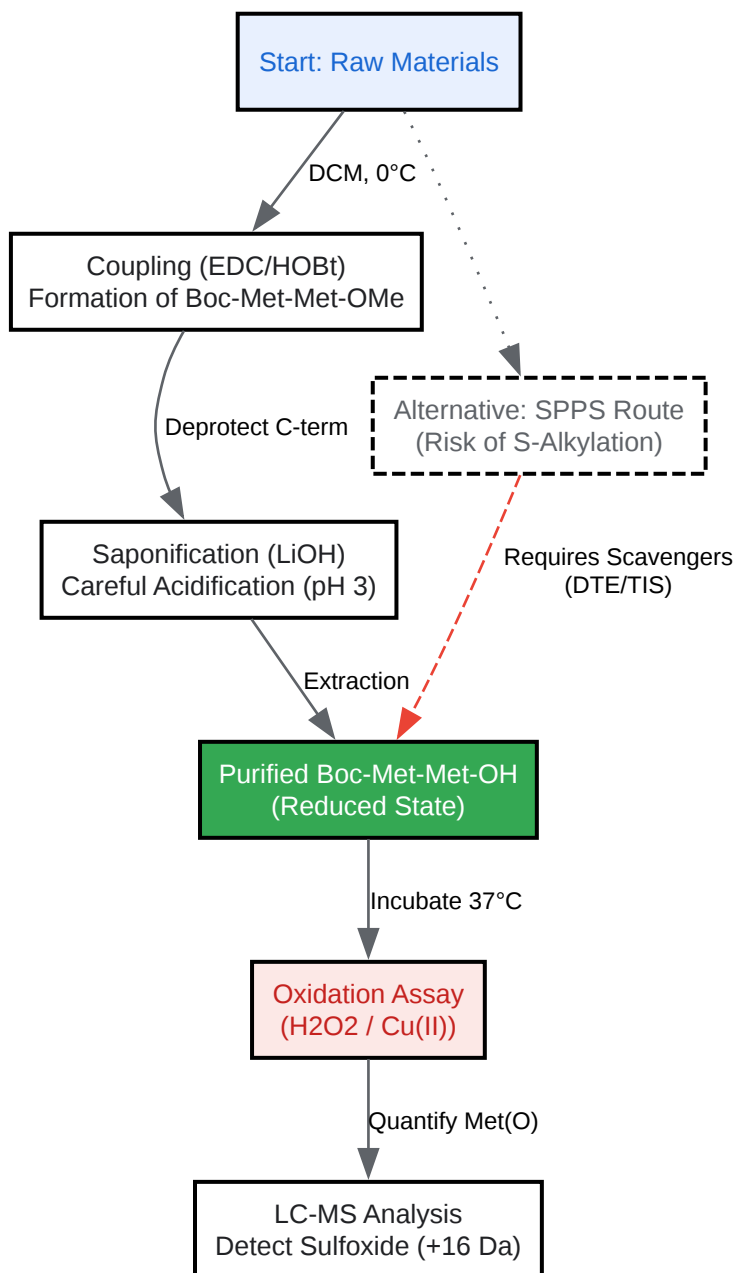
Data Presentation & Visualization

Comparative Mass Spectrometry Data (Simulated)

Species	Formula	Monoisotopic Mass (Da)	Mass	Retention Time (min)
Boc-Met-Met-OH	C	380.14	0	12.5 (Native)
	H			
	N			
	O			
	S			
Mono-Sulfoxide	C	396.14	+16	10.2 (More Polar)
	H			
	N			
	O			
	S			
Di-Sulfoxide	C	412.14	+32	8.1 (Most Polar)
	H			
	N			
	O			
	S			

Workflow Diagram (Graphviz)

The following diagram illustrates the synthesis and application workflow, highlighting the critical decision points for preventing unwanted oxidation.



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Caption: Workflow for the solution-phase synthesis of **Boc-Met-Met-OH** and its utilization in oxidative stress modeling. Note the SPPS route (dashed) carries higher risks of side-reactions.

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- To cite this document: BenchChem. [Application Note: Boc-Met-Met-OH in Amyloid Beta Fragment Synthesis & Redox Modeling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12109066/docs#application-note-boc-met-met-oh-in-amyloid-beta-fragment-synthesis-redox-modeling>]

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